

# Physical and chemical properties of 2hydroxyhexanedioic acid

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Compound of Interest

Compound Name: 2-Hydroxyadipic acid

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# 2-Hydroxyhexanedioic Acid: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of 2-hydroxyhexanedioic acid. It is intended to be a valuable resource for researchers and professionals involved in drug development and metabolic studies. This document summarizes key data, outlines relevant experimental methodologies, and visualizes its primary metabolic pathway.

## **Core Chemical and Physical Properties**

2-Hydroxyhexanedioic acid, also known as **2-hydroxyadipic acid**, is an organic compound that plays a role in amino acid metabolism.[1][2] It is a derivative of adipic acid with a hydroxyl group at the alpha position.[1][3] The presence of this compound, particularly at elevated levels, is associated with the metabolic disorder 2-aminoadipic and 2-oxoadipic aciduria.[1][4]

All quantitative data for 2-hydroxyhexanedioic acid are summarized in the tables below for easy reference and comparison.

Table 1: Physical and Chemical Properties of 2-Hydroxyhexanedioic Acid



Property	Value	Source
IUPAC Name	2-hydroxyhexanedioic acid	[1][5]
Synonyms	2-Hydroxyadipic acid, α- Hydroxyadipic acid, (R)-2- HYDROXYADIPIC ACID, DL- 2-Hydroxyadipic acid	[1][6][7]
Molecular Formula	C6H10O5	[6][7][8]
Molecular Weight	162.14 g/mol	[1][5][6]
Physical Description	Solid, typically a white or off- white crystalline solid.[1][7][9]	
CAS Number	18294-85-4 (for the racemate), 77252-44-9 (for the R- enantiomer)	[1][5][6][7]
Melting Point	151 °C	[9][10]
Boiling Point	401.6 °C at 760 mmHg (Predicted)	[9][10]
Solubility	Soluble in water and methanol. [9][10] Also soluble in DMF (2 mg/ml), DMSO (1 mg/ml), Ethanol (2 mg/ml), and PBS (pH 7.2, 5 mg/ml).[11]	
pKa (strongest acidic)	3.44 (Predicted)	[4]
LogP	-0.6 to -0.79 (Predicted)	[4][6]

## **Spectral Data**

The following table summarizes the available spectral data for the characterization of 2-hydroxyhexanedioic acid.

Table 2: Spectral Properties of 2-Hydroxyhexanedioic Acid



Data Type	Parameters and Key Features	Source
1H NMR	Varian, 500 MHz, in Water at pH 4.00. Key shifts (ppm): 1.63-1.80 (m), 2.37-2.40 (m), 4.11-4.13 (m).	[1]
Mass Spectrometry (GC-MS)	Key m/z fragments: 129.0, 171.0, 261.0.	[3]
Mass Spectrometry (LC-MS/MS)	Negative ion mode precursor [M-H]- at m/z 161.0455474. Key fragment ions at m/z 143.03604, 117.05557, 99.04487, 71.05001.	[3]
13C NMR, IR	While these are standard analytical techniques for structure elucidation, detailed public spectra with peak assignments for 2-hydroxyhexanedioic acid are not readily available in the reviewed literature.  Researchers would need to perform these analyses to obtain this data.	

# **Experimental Protocols**

Detailed, step-by-step experimental protocols for the synthesis and analysis of 2-hydroxyhexanedioic acid are not extensively detailed in publicly available literature. However, based on existing research, the following sections outline the general methodologies that would be employed.

## **Synthesis**



A reported method for the synthesis of 2-hydroxyhexanedioic acid involves the catalytic oxidation of 2-hydroxycyclohexanone.

#### Methodology Overview:

- Starting Material: 2-hydroxycyclohexanone, which can be derived from both petroleum and biomass sources.
- Oxidant: Molecular oxygen.
- Catalyst: Heteropolyacids, with H4PVW11O40 reported to give the highest yield.
- General Procedure: The reaction involves the oxidation of 2-hydroxycyclohexanone in the presence of the heteropolyacid catalyst under an oxygen atmosphere. The reaction likely proceeds through the formation of 1,2-cyclohexanedione as an intermediate, which is then further oxidized to yield 2-hydroxyhexanedioic acid.
- Purification: While specific details are not provided, standard purification techniques for acidic compounds, such as crystallization or column chromatography, would likely be employed to isolate the final product.

## **Analytical Methods**

The analysis of 2-hydroxyhexanedioic acid, particularly in biological samples, is typically performed using chromatographic techniques coupled with mass spectrometry.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- Derivatization: Due to its low volatility, 2-hydroxyhexanedioic acid requires derivatization prior to GC-MS analysis. This typically involves esterification of the carboxylic acid groups and silylation of the hydroxyl group to increase volatility.
- Gas Chromatography: A capillary column suitable for the separation of organic acids or fatty acid derivatives would be used. The temperature program would be optimized to ensure good separation from other metabolites.
- Mass Spectrometry: Electron ionization (EI) is commonly used, and the resulting mass spectrum will show characteristic fragment ions that can be used for identification and



quantification.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis:

- Chromatography: Reversed-phase or HILIC chromatography can be used for the separation
  of 2-hydroxyhexanedioic acid from complex biological matrices. The mobile phase
  composition and gradient are optimized for retention and separation.
- Mass Spectrometry: Electrospray ionization (ESI) in negative ion mode is typically used to generate the deprotonated molecule [M-H]-.
- Tandem MS (MS/MS): Collision-induced dissociation (CID) of the precursor ion generates specific product ions. Multiple reaction monitoring (MRM) of these transitions provides high selectivity and sensitivity for quantification.

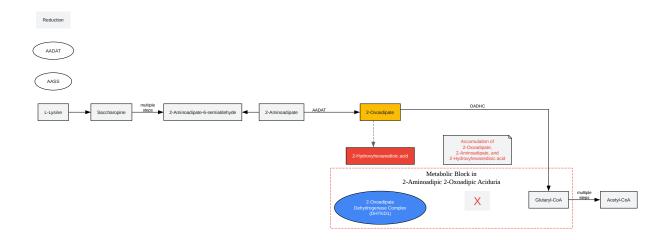
## **Biological Role and Metabolic Pathway**

2-Hydroxyhexanedioic acid is an intermediate in the degradation pathway of the amino acids L-lysine and L-tryptophan.[7] An accumulation of 2-hydroxyhexanedioic acid, along with 2-aminoadipic acid and 2-oxoadipic acid, in urine and blood is a key diagnostic marker for the rare autosomal recessive metabolic disorder known as 2-aminoadipic and 2-oxoadipic aciduria. [1][4]

This disorder is caused by mutations in the DHTKD1 gene.[1][6] This gene encodes a component of the 2-oxoadipate dehydrogenase complex (OADHC), which is responsible for the oxidative decarboxylation of 2-oxoadipate to glutaryl-CoA.[6][7] A deficiency in this enzyme leads to a block in the metabolic pathway, resulting in the accumulation of upstream metabolites.

The following diagram illustrates the position of 2-hydroxyhexanedioic acid within the lysine degradation pathway and the metabolic block leading to 2-aminoadipic and 2-oxoadipic aciduria.





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Caption: Lysine degradation pathway and the role of 2-hydroxyhexanedioic acid.

This guide serves as a foundational resource for understanding the core properties and biological significance of 2-hydroxyhexanedioic acid. Further research into detailed synthetic and analytical protocols is recommended for specific laboratory applications.



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